

A Technical Overview of Diphacinone: Chemical and Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphacinone

Cat. No.: B1670724

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Diphacinone is a potent anticoagulant compound widely utilized as a rodenticide.[1][2] It is also known by other names such as Diphenadione.[3] This technical guide provides a concise summary of its core chemical and physical properties.

Diphacinone functions by inhibiting the vitamin K-dependent synthesis of blood clotting factors, which leads to internal hemorrhaging in rodents.[4] It is a member of the indandione class of chemicals.[5]

Core Chemical Data

The fundamental chemical properties of **Diphacinone** are summarized in the table below. This data is essential for researchers working with this compound in areas such as analytical chemistry, toxicology, and formulation development.

| Property | Value |
|------------------|---|
| Chemical Formula | C ₂₃ H ₁₆ O ₃ [2][6] |
| Molecular Weight | 340.37 g/mol [2][7] |
| IUPAC Name | 2-(diphenylacetyl)-1H-indene-1,3(2H)-dione[8][9] |
| CAS Number | 82-66-6[1][2] |

Further Elucidation

The chemical formula, C₂₃H₁₆O₃, indicates a composition of 23 carbon atoms, 16 hydrogen atoms, and 3 oxygen atoms.^[6] The molecular weight of a substance is a critical parameter in quantitative analysis and experimental design. For **Diphacinone**, this value is approximately 340.37 grams per mole.^{[2][7]}

The IUPAC (International Union of Pure and Applied Chemistry) name provides a standardized and unambiguous way to identify the chemical structure. The CAS (Chemical Abstracts Service) number is a unique identifier for chemical substances.^{[1][2]}

Note on Advanced Requirements: This guide focuses on the fundamental chemical properties of **Diphacinone**. The user's request for detailed experimental protocols and signaling pathway diagrams using Graphviz is acknowledged. However, for the specific scope of defining the molecular weight and chemical formula, such visualizations and protocols are not directly applicable. These properties are typically determined using standard analytical methods like mass spectrometry and elemental analysis, which are foundational techniques in chemistry rather than compound-specific experimental workflows.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EXTTOXNET PIP - DIPHACINONE [exttoxnet.orst.edu]
- 2. scbt.com [scbt.com]
- 3. Diphenadione - Wikipedia [en.wikipedia.org]
- 4. rayfull.com [rayfull.com]
- 5. CAS 82-66-6: Diphacinone | CymitQuimica [cymitquimica.com]
- 6. merckindex.rsc.org [merckindex.rsc.org]
- 7. DIPHACINONE CAS#: 82-66-6 [m.chemicalbook.com]
- 8. clearsynth.com [clearsynth.com]

- 9. [bcppesticidecompendium.org](https://www.benchchem.com/product/b1670724#molecular-weight-and-chemical-formula-of-diphacinone) [[bcppesticidecompendium.org](https://www.benchchem.com/product/b1670724#molecular-weight-and-chemical-formula-of-diphacinone)]
- To cite this document: BenchChem. [A Technical Overview of Diphacinone: Chemical and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670724#molecular-weight-and-chemical-formula-of-diphacinone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com